

Personal protective equipment for handling 1-Bromo-4-(propane-2-sulfonyl)benzene

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Compound of Interest

Compound Name: 1-Bromo-4-(propane-2-sulfonyl)benzene

Cat. No.: B1286707

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Essential Safety and Handling Guide for 1-Bromo-4-(propane-2-sulfonyl)benzene

This guide provides immediate, essential safety and logistical information for the handling and disposal of **1-Bromo-4-(propane-2-sulfonyl)benzene**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.


Chemical Identifier: **1-Bromo-4-(propane-2-sulfonyl)benzene** CAS Number: 70399-02-9[1]

Molecular Formula: $C_9H_{11}BrO_2S$ [1]

Hazard Identification and GHS Classification

1-Bromo-4-(propane-2-sulfonyl)benzene is classified as a hazardous substance.[1][2]

GHS Pictogram:

 alt text

Signal Word: Warning[1][2]

Hazard Statements:

- H302: Harmful if swallowed.[1][2]

- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]

Physical and Chemical Properties

Property	Value
Molecular Weight	263.15 g/mol [1]
Appearance	Solid (Assumed based on similar compounds)
Boiling Point	No data available
Melting Point	No data available
Solubility	Insoluble in water (likely soluble in organic solvents)[4]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **1-Bromo-4-(propane-2-sulfonyl)benzene** to minimize exposure risk.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or a face shield.[3][5]
Skin Protection	Chemically resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.[3][6]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[3][4] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[7]

Safe Handling Protocol

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Verify that an emergency eyewash station and safety shower are accessible.[\[8\]](#)
 - Gather all necessary PPE and handling equipment.
- Handling:
 - Conduct all weighing and transferring of the solid compound within the chemical fume hood to avoid inhalation of dust.
 - Avoid direct contact with skin and eyes.[\[9\]](#)
 - Wash hands thoroughly after handling.[\[3\]](#)[\[8\]](#)
- Spill Procedure:
 - In case of a small spill, absorb with an inert material (e.g., sand, vermiculite).[\[6\]](#)[\[8\]](#)
 - Collect the absorbed material into a sealed, labeled container for hazardous waste.[\[6\]](#)
 - Clean the spill area with a suitable solvent, followed by soap and water.
 - For large spills, evacuate the area and contact emergency services.

First Aid Measures

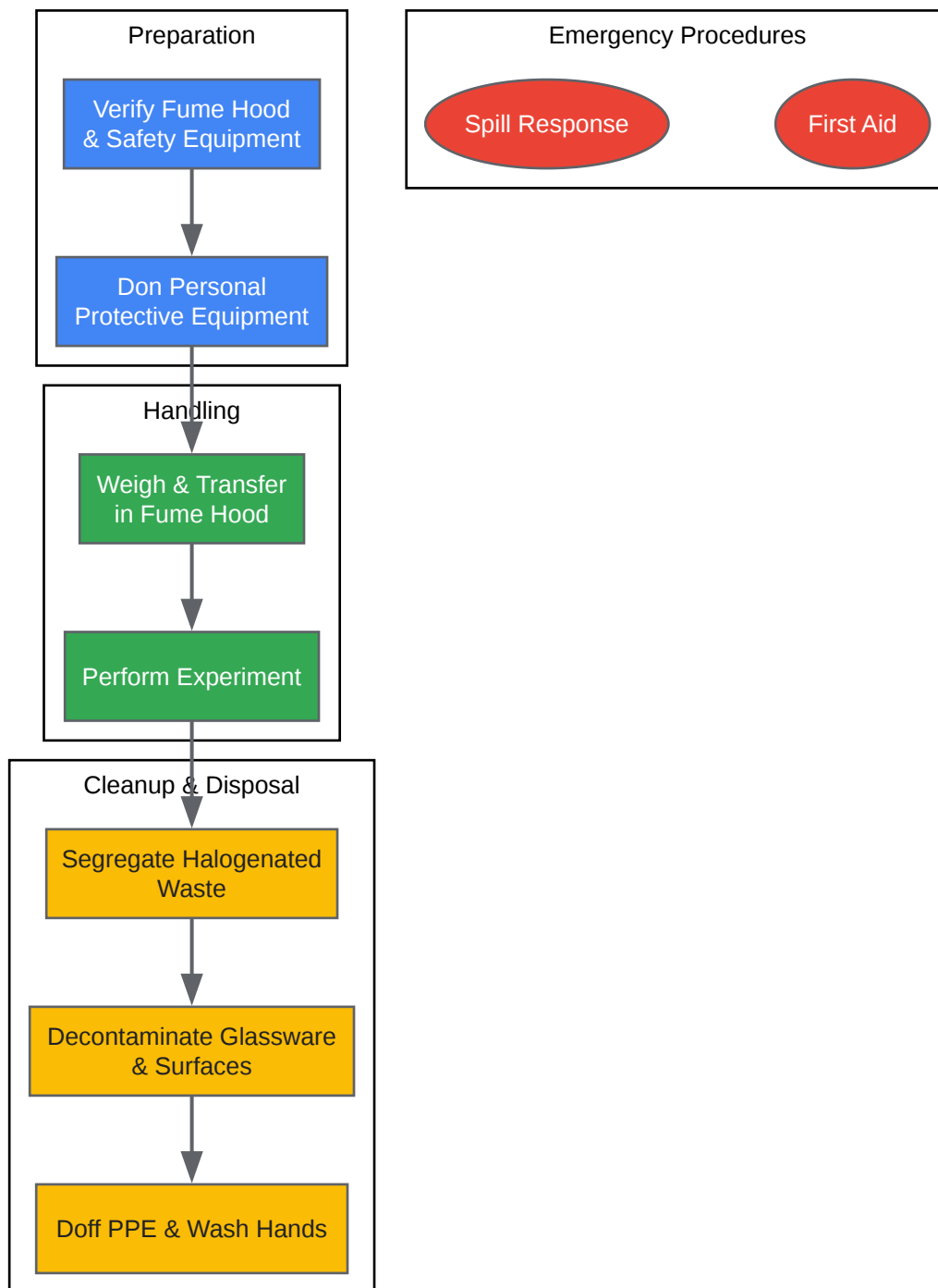
Exposure Route	First Aid Procedure
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. [3] [10]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen and seek medical attention. [3] [4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. [3] [8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3] [8]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[8\]](#)
- Disposal: Dispose of waste in a designated, labeled hazardous waste container for halogenated organic compounds.[\[6\]](#) Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.[\[9\]](#)

Experimental Workflow Diagram

Safe Handling Workflow for 1-Bromo-4-(propane-2-sulfonyl)benzene



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Caption: Workflow for the safe handling of **1-Bromo-4-(propane-2-sulfonyl)benzene**.

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